

Ethyl Phenylcyanoacetate: A Comprehensive Technical Guide for the Modern Synthesis Professional

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Compound of Interest

Compound Name: *Ethyl phenylcyanoacetate*

Cat. No.: *B146944*

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This document serves as an in-depth technical guide on **ethyl phenylcyanoacetate** (CAS No. 4553-07-5), a cornerstone reagent in synthetic organic chemistry. It is intended for researchers, scientists, and drug development professionals who require a deep, functional understanding of this versatile molecule. We will move beyond simple data recitation to explore the causality behind its reactivity, experimental best practices, and its strategic applications in complex molecular synthesis.

Core Chemical Identity and Physicochemical Profile

Ethyl phenylcyanoacetate, also known as ethyl 2-cyano-2-phenylacetate, is a bifunctional organic compound featuring nitrile and ester groups attached to the same benzylic carbon.[\[1\]](#) [\[2\]](#) This unique structural arrangement is the source of its synthetic utility, providing a reactive site for a multitude of chemical transformations. Its unique identifier in chemical literature and databases is its CAS number, 4553-07-5.[\[3\]](#)[\[4\]](#)[\[5\]](#)

A thorough grasp of its physicochemical properties is not merely academic; it is the foundation of robust experimental design, dictating everything from solvent choice to purification strategy and safety protocols.

Table 1: Physicochemical Properties of **Ethyl Phenylcyanoacetate**

Property	Value	Source(s)
CAS Number	4553-07-5	[3] [4] [5]
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[1] [4] [6]
Molecular Weight	189.21 g/mol	[3] [4] [5]
Appearance	Clear colorless to light yellow liquid	[2]
Boiling Point	275 °C (lit.)	[5]
Density	1.09 g/mL at 25 °C (lit.)	[5]
Refractive Index (n ²⁰ /D)	1.5053 (lit.)	[5]
Flash Point	113 °C (235.4 °F) - closed cup	[3] [5]
Solubility	Soluble in many organic solvents (alcohols, ethers, ketones); Insoluble in water.	[7]

The high boiling point allows for reactions to be conducted at elevated temperatures with minimal evaporative loss. Its density, being greater than water, and its insolubility are key considerations for aqueous workup procedures.

Synthesis: The Phenylacetonitrile Route

One of the most reliable and historically significant methods for preparing **ethyl phenylcyanoacetate** is the carbethoxylation of phenylacetonitrile using diethyl carbonate and a strong base, typically sodium ethoxide. This procedure, detailed in *Organic Syntheses*, stands as a benchmark for its robustness.[\[8\]](#)

Detailed Experimental Protocol

- Preparation of Sodium Ethoxide: In a three-necked round-bottom flask equipped with a reflux condenser, prepare sodium ethoxide from sodium metal (0.52 g atom) and anhydrous ethanol.

- Solvent Removal: After the sodium has fully reacted, remove the excess ethanol under reduced pressure. This step is critical as ethanol can interfere with the subsequent reaction.
- Reaction Assembly: Quickly reconfigure the flask with a mechanical stirrer, dropping funnel, and distillation head.
- Reagent Addition: Add dry diethyl carbonate (2.5 moles), dry toluene (80 mL), and phenylacetonitrile (0.50 mole).[\[9\]](#)
- Reaction Execution: Heat the stirred mixture. The sodium ethoxide cake will dissolve. As the reaction proceeds, a mixture of ethanol and toluene will distill. Add dry toluene dropwise at a rate that maintains a constant reaction temperature (typically 105-110 °C).
- Workup: After the reaction is complete (indicated by the cessation of ethanol distillation), cool the mixture and carefully acidify with acetic acid, followed by the addition of water. Separate the organic layer.
- Purification: Wash the organic layer with water, dry over an anhydrous salt (e.g., magnesium sulfate), and remove the solvent by distillation. The crude product is then purified by vacuum distillation.[\[10\]](#)

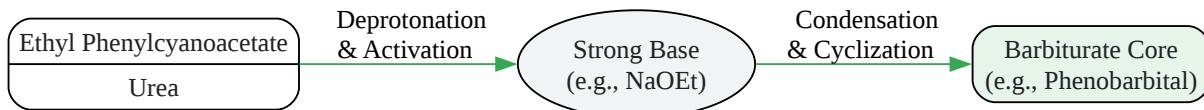
Mechanistic Insights and Causality

The success of this synthesis hinges on several key principles:

- Anhydrous Conditions: The primary reactive species is the carbanion (enolate) of phenylacetonitrile. Sodium ethoxide is extremely sensitive to moisture. Any water present will consume the base and significantly reduce the yield.[\[8\]](#)
- Deprotonation: Sodium ethoxide is a sufficiently strong base to deprotonate the α -carbon of phenylacetonitrile, which is acidified by the adjacent phenyl and cyano groups. This forms the nucleophilic carbanion.[\[8\]](#)
- Nucleophilic Acyl Substitution: The phenylacetonitrile carbanion attacks the electrophilic carbonyl carbon of diethyl carbonate. The resulting tetrahedral intermediate collapses, eliminating an ethoxide ion to yield the final product.[\[8\]](#)

- Le Chatelier's Principle: The continuous removal of the ethanol byproduct by distillation drives the reaction equilibrium toward the product side, ensuring a high conversion rate.

Synthesis and Purification Workflow



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Caption: Core condensation logic for the synthesis of barbiturates.

Safety, Handling, and Storage: A Self-Validating System

Proper handling of **ethyl phenylcyanoacetate** is crucial. The compound is harmful if swallowed, inhaled, or comes into contact with skin, and it causes skin and serious eye irritation. [1][11] Table 2: GHS Hazard and Precautionary Information

Category	GHS Code	Description	Source(s)
Hazard Statements	H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.	[5] [12]
H315		Causes skin irritation.	[5] [11]
H319		Causes serious eye irritation.	[5] [11]
H335		May cause respiratory irritation.	[5] [11]
Precautionary Statements	P261	Avoid breathing vapors/spray.	[5] [12]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[12] [13]
P302+P352		IF ON SKIN: Wash with plenty of soap and water.	[12] [13]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]

Self-Validating Handling Protocol:

- Engineering Controls: All manipulations must be performed in a certified chemical fume hood to prevent inhalation of vapors.

- Personal Protective Equipment (PPE): The minimum required PPE includes a lab coat, nitrile gloves, and chemical splash goggles. Face shields are recommended when handling larger quantities.
- Dispensing: Use a calibrated pipette or syringe for liquid transfer. Avoid pouring, which can lead to splashes.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place, away from strong oxidizing agents and bases. [14]5. Waste Disposal: Dispose of unused material and contaminated items as hazardous chemical waste in accordance with local, state, and federal regulations.

By adhering to this protocol, the risks associated with handling **ethyl phenylcyanoacetate** are systematically minimized.

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